

Technical Support Center: Managing 3,5-Dimethylisoxazole-4-sulfonyl chloride

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Compound of Interest

Compound Name: 3,5-Dimethylisoxazole-4-sulfonyl chloride

Cat. No.: B1301105

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on managing the moisture sensitivity of **3,5-Dimethylisoxazole-4-sulfonyl chloride**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **3,5-Dimethylisoxazole-4-sulfonyl chloride** and why is it considered moisture-sensitive?

3,5-Dimethylisoxazole-4-sulfonyl chloride is a chemical compound with the molecular formula $C_5H_6ClNO_3S$.^[1] It is classified as a sulfonyl chloride, a class of organic compounds known for their reactivity, particularly towards nucleophiles. Its moisture sensitivity stems from the high reactivity of the sulfonyl chloride group with water. This reaction, known as hydrolysis, leads to the formation of the corresponding sulfonic acid and hydrochloric acid.^[2] The sulfonic acid is generally unreactive in subsequent desired reactions, such as sulfonamide formation, leading to lower product yields and impurities.^[2]

Q2: How should I properly store **3,5-Dimethylisoxazole-4-sulfonyl chloride** to prevent degradation?

To maintain the integrity of **3,5-Dimethylisoxazole-4-sulfonyl chloride**, it is crucial to store it under anhydrous and inert conditions. The recommended storage conditions are in a tightly sealed container, under an inert atmosphere such as argon or nitrogen, and at a refrigerated temperature of 2-8°C. Storing it in a desiccator can also help to protect it from atmospheric moisture.

Q3: What are the visible signs of degradation of **3,5-Dimethylisoxazole-4-sulfonyl chloride**?

Upon exposure to moisture, **3,5-Dimethylisoxazole-4-sulfonyl chloride** will hydrolyze. While the compound itself is a white to light yellow or yellow-brown solid or liquid, its degradation product, the sulfonic acid, is a different chemical entity. The most definitive way to assess degradation is through analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy, which can show the appearance of new peaks corresponding to the sulfonic acid. Visually, you might observe a change in the physical appearance of the solid, such as clumping or a change in color, although this is not a definitive indicator of hydrolysis.

Q4: Can I use **3,5-Dimethylisoxazole-4-sulfonyl chloride** that has been briefly exposed to air?

Brief exposure to atmospheric moisture can lead to partial hydrolysis of the sulfonyl chloride. The extent of degradation will depend on the duration of exposure and the humidity level. It is highly recommended to use freshly opened or properly stored material for reactions that are sensitive to the purity of the starting material to ensure reproducibility and high yields. If you must use a previously opened bottle, it is advisable to handle it in a glovebox or under a stream of inert gas to minimize further moisture exposure.

Troubleshooting Guide

This guide provides solutions to common problems encountered when using **3,5-Dimethylisoxazole-4-sulfonyl chloride** in chemical syntheses, particularly in the formation of sulfonamides.

Problem 1: Low or no yield of the desired sulfonamide product.

- Possible Cause 1: Hydrolysis of **3,5-Dimethylisoxazole-4-sulfonyl chloride**.

- Solution: Ensure that the reaction is carried out under strictly anhydrous conditions. Use oven-dried glassware, anhydrous solvents, and perform the reaction under an inert atmosphere (nitrogen or argon). Use a fresh bottle of the sulfonyl chloride or one that has been properly stored.
- Possible Cause 2: Impure amine reactant.
 - Solution: Ensure the amine used is pure and dry. Amines can absorb carbon dioxide from the atmosphere to form carbamates, which can interfere with the reaction.
- Possible Cause 3: Inappropriate reaction temperature.
 - Solution: Sulfonamide formation is often carried out at 0°C to room temperature. If the reaction is sluggish, gentle heating may be necessary. However, excessive heat can promote side reactions. Optimization of the reaction temperature may be required.
- Possible Cause 4: Incorrect stoichiometry.
 - Solution: Double-check the molar ratios of your reactants. A common starting point is a 1:1 ratio of the amine to the sulfonyl chloride, with a slight excess of a non-nucleophilic base (e.g., triethylamine, pyridine) to scavenge the HCl byproduct.

Problem 2: Formation of unexpected byproducts.

- Possible Cause 1: Reaction with solvent.
 - Solution: Ensure the solvent is inert to the reactants and reaction conditions. Protic solvents like alcohols can react with the sulfonyl chloride to form sulfonate esters.
- Possible Cause 2: Di-sulfonylation of the amine.
 - Solution: In the case of primary amines, it is possible for the amine to react with two molecules of the sulfonyl chloride. Using a slight excess of the amine can sometimes minimize this side reaction.
- Possible Cause 3: Side reactions of the isoxazole ring.

- Solution: The isoxazole ring can be sensitive to certain reaction conditions. Ensure that the reaction conditions (e.g., temperature, pH) are not too harsh.

Data Presentation

The following tables summarize key data related to the handling and reactivity of **3,5-Dimethylisoxazole-4-sulfonyl chloride**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₅ H ₆ ClNO ₃ S	[1]
Molecular Weight	195.63 g/mol	[1]
Appearance	White to light yellow to Yellow-brown Solid or Liquid	
Storage Temperature	2-8°C, under inert atmosphere	

Table 2: Recommended Handling and Storage Conditions

Condition	Recommendation	Rationale
Atmosphere	Inert gas (Argon or Nitrogen)	Prevents reaction with atmospheric moisture and oxygen.
Temperature	2-8°C	Reduces the rate of potential degradation reactions.
Container	Tightly sealed, opaque glass bottle	Protects from moisture and light.
Handling	In a glovebox or under a positive pressure of inert gas	Minimizes exposure to atmospheric moisture during transfer and weighing.

Experimental Protocols

Synthesis of 4-[(3,5-dimethyl-1,2-oxazol-4-yl)sulfonyl]cytisine[3][4][5]

This protocol details the synthesis of a sulfonamide derivative using **3,5-Dimethylisoxazole-4-sulfonyl chloride**.

Materials:

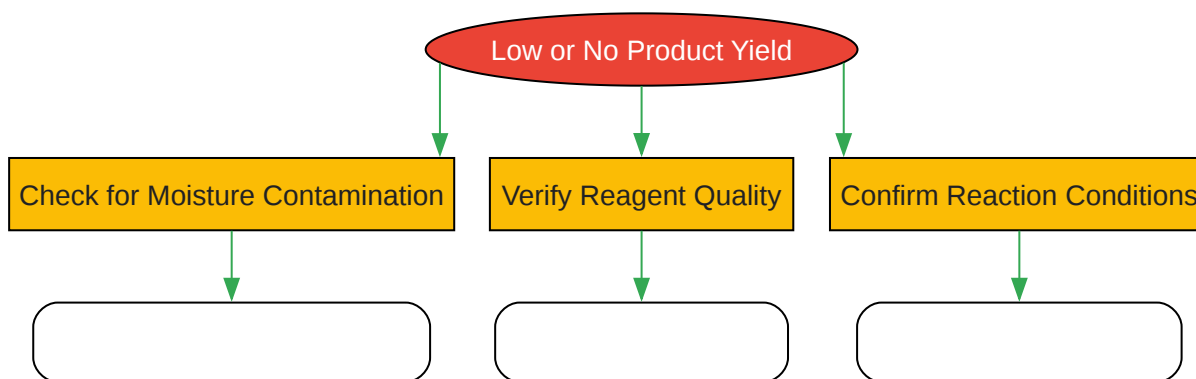
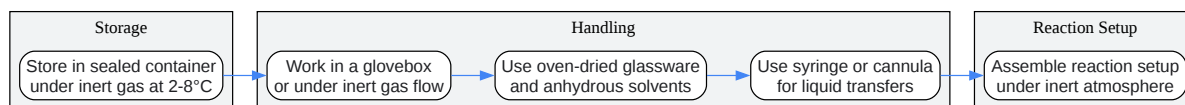
- **3,5-Dimethylisoxazole-4-sulfonyl chloride** (1.95 g, 0.01 mol)
- Cytisine (1.9 g, 0.01 mol)
- Pyridine (1.18 g, 0.015 mol)
- Dry acetonitrile (13 mL)

Procedure:

- In a round-bottom flask, dissolve 1.9 g (0.01 mol) of cytisine and 1.18 g (0.015 mol) of pyridine in 3 mL of dry acetonitrile.
- In a separate container, dissolve 1.95 g (0.01 mol) of **3,5-Dimethylisoxazole-4-sulfonyl chloride** in 10 mL of dry acetonitrile.
- Add the solution of the sulfonyl chloride to the cytisine solution at room temperature with stirring. The reaction mixture will turn light yellow, and a yellow residue may form.
- Stir the reaction mixture for 1 hour at 40°C.
- After 1 hour, cool the reaction mixture.
- Filter the yellow residue and wash it with acetonitrile.
- The solvent from the filtrate can be removed using a rotary evaporator to yield the crude product as a thick yellow oil. Further purification can be achieved by column chromatography.

Visualizations

The following diagrams illustrate key workflows and logical relationships for managing the moisture sensitivity of **3,5-Dimethylisoxazole-4-sulfonyl chloride**.



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